

# A Comparative Analysis of Amine Synergist Performance with Camphorquinone in Photopolymerization

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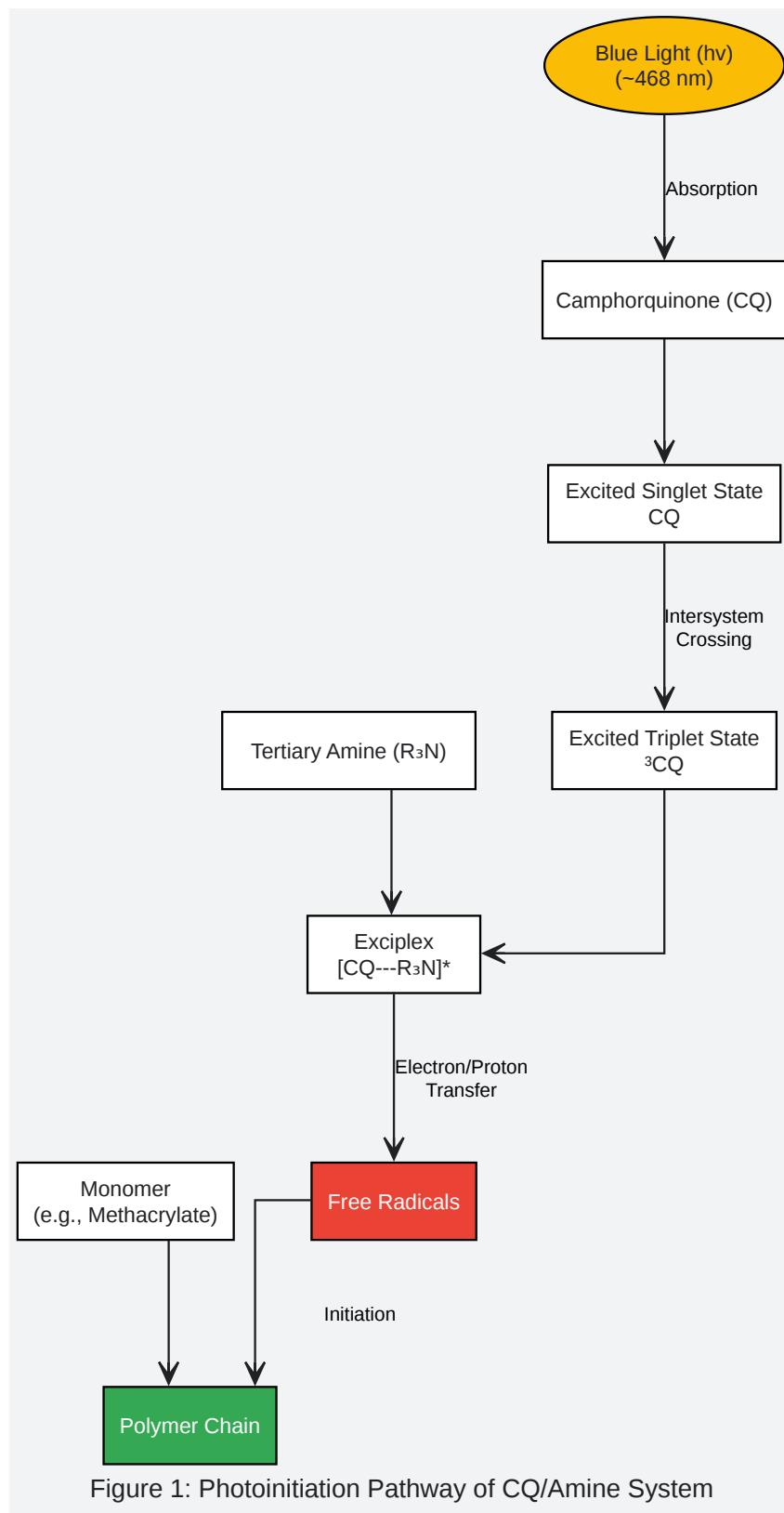
An Objective Guide for Researchers in Polymer Chemistry and Drug Development

The camphorquinone (CQ)/amine photoinitiator system is a cornerstone in the visible-light-induced polymerization of (meth)acrylate-based resins, widely utilized in dental composites and other biomedical applications.<sup>[1][2][3]</sup> The efficiency of this system, however, is not solely dependent on CQ but is critically influenced by the choice of the amine co-initiator, or synergist. This guide provides a comparative evaluation of various amine synergists, presenting key performance data from experimental studies to aid researchers in selecting the optimal system for their specific application.

The fundamental mechanism involves CQ absorbing blue light (peak absorption ~468 nm) to form an excited triplet state.<sup>[1][4][5]</sup> This excited CQ molecule then interacts with an amine synergist, which acts as a hydrogen/electron donor, to form an "exciplex".<sup>[4]</sup> This complex subsequently generates free radicals that initiate the polymerization chain reaction.<sup>[1][2][4]</sup> The structure and reactivity of the amine directly impact the rate of radical generation and, consequently, the final properties of the polymer.

## The Photoinitiation Mechanism

The process of radical generation from a Camphorquinone-amine system upon exposure to blue light is a multi-step photochemical reaction.

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Caption: Photoinitiation Pathway of CQ/Amine System

## Performance Comparison of Amine Synergists

The efficacy of an amine synergist is evaluated based on several key performance indicators, including the degree of monomer conversion (DC), mechanical properties of the resulting polymer, and the system's color stability. Below are summaries of experimental data comparing common amine synergists.

### Key Performance Indicators:

- Degree of Conversion (DC%): Measures the percentage of monomer double bonds converted into single bonds during polymerization. Higher DC is often correlated with improved mechanical properties and biocompatibility.
- Flexural Strength (FS): Indicates the material's ability to resist deformation under load. It is a critical property for materials in high-stress applications.
- Color Stability ( $\Delta E$ ): Quantifies the change in color of the material over time. Amine oxidation can lead to yellowing, making color stability a crucial factor for aesthetic applications.[\[3\]](#)[\[6\]](#)

### Quantitative Data Summary

The following tables summarize performance data for various photoinitiator systems. It is important to note that direct comparisons across different studies can be challenging due to variations in experimental conditions, such as the base resin monomer blend, filler content, and light-curing unit specifications.

Table 1: Degree of Conversion (DC) and Mechanical Properties

Photoinitiator or System	Base Resin	DC (%)	Flexural Strength (MPa)	Elastic Modulus (GPa)	Source / Citation
CQ + EDMAB	BisGMA/TEG DMA	56.05 ± 0.5	Not Reported	Not Reported	[3]
CQ + DMAEMA	BisGMA/TEG DMA	Dependent on concentration	Dependent on concentration	Dependent on concentration	[7][8]
CQ + DMAEMA + BPI <sup>1</sup>	BisGMA/TEG DMA	Highest among tested groups	Higher than amine-free	Not Reported	[8]
CQ + DMPT <sup>2</sup>	Not Specified	Quantified by radical generation	Not Reported	Not Reported	[9]
CQ + EDMAB	BisGMA/TEG DMA	Statistically similar to control	Not Reported	Not Reported	[10]

<sup>1</sup> BPI: bis(4-methyl phenyl)iodonium hexafluorophosphate, a third component (iodonium salt) that can enhance efficiency.[1][8] <sup>2</sup> DMPT: N,N-dimethyl-p-toluidine is a commonly used amine but has noted toxicity concerns.[11]

Table 2: Color Stability of Experimental Composites

Photoinitiator System	Aging Condition	Color Change (ΔE)	Stability Assessment	Source / Citation
CQ + EDMAB	Not Specified	< 3.3	Satisfactory	[10]
CQ + DMAEMA	60°C dry air	Highest color change	Least Stable	[12]
CQ + OPPI <sup>1</sup> + DMAEMA	25°C saline solution	Lowest color change	Most Stable	[12]

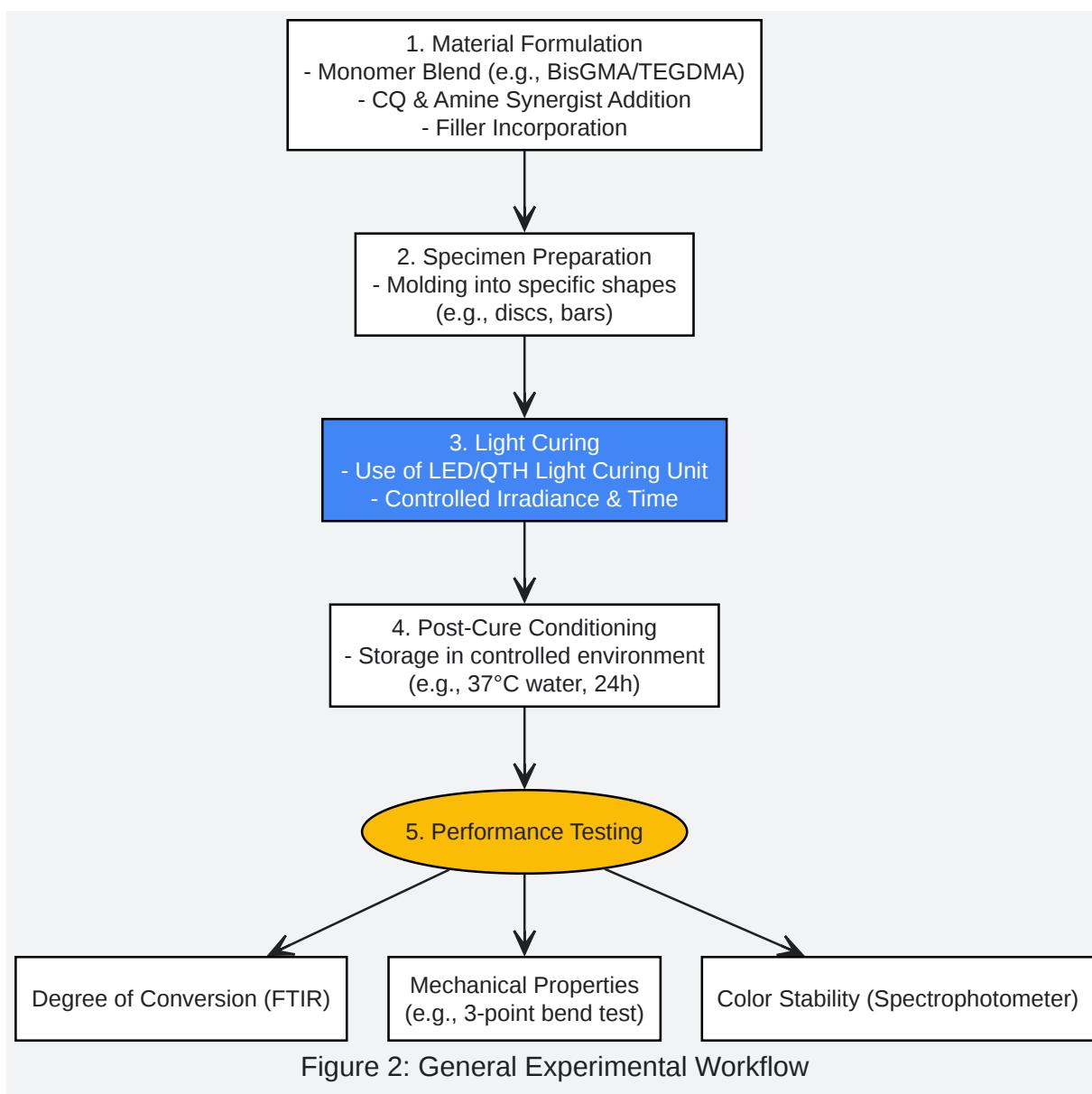
<sup>1</sup> OPPI: p-octyloxy-phenyl-phenyl iodonium hexafluoroantimonate, another iodonium salt co-initiator.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of research findings. The following outlines typical experimental protocols used to evaluate the performance of CQ/amine systems.

## General Experimental Workflow

The evaluation process follows a structured path from material formulation to final property analysis.



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Caption: General Experimental Workflow

## Degree of Conversion (DC) Measurement

- Technique: Fourier Transform Infrared Spectroscopy (FTIR).[10][12]
- Protocol:

- An uncured sample of the resin paste is placed on the FTIR's attenuated total reflectance (ATR) crystal, and a baseline spectrum is recorded.
- The peak height or area of the aliphatic carbon-carbon double bond (C=C) at approximately  $1638\text{ cm}^{-1}$  is measured relative to an internal standard peak that does not change during polymerization (e.g., an aromatic C=C peak around  $1608\text{ cm}^{-1}$ ).
- The sample is then light-cured for a specified time (e.g., 20-40 seconds) with a dental curing unit of known intensity (e.g.,  $1200\text{ mW/cm}^2$ ).[\[7\]](#)
- A post-cure spectrum is immediately recorded.
- The Degree of Conversion (DC%) is calculated based on the reduction in the aliphatic C=C peak relative to the internal standard.

## Mechanical Properties Testing

- Technique: Three-Point Bending Test for Flexural Strength (FS) and Elastic Modulus (E).[\[7\]](#)
- Protocol:
  - Rectangular bar-shaped specimens (e.g.,  $25\text{ mm} \times 2\text{ mm} \times 2\text{ mm}$ ) are prepared in a mold and light-cured.[\[3\]](#)
  - After post-cure conditioning (e.g., 24 hours in  $37^\circ\text{C}$  water), the specimens are placed on a universal testing machine with two supports.
  - A load is applied to the center of the specimen at a constant crosshead speed (e.g.,  $0.5\text{ mm/min}$ ) until fracture.[\[7\]](#)
  - Flexural strength and elastic modulus are calculated from the load-deflection curve according to ISO standards.

## Color Stability Assessment

- Technique: Reflectance Spectrophotometry or Colorimetry using the CIELAB color space.[\[3\]](#)  
[\[12\]](#)

- Protocol:
  - Disk-shaped specimens (e.g., 10 mm diameter, 1.5 mm thickness) are prepared and cured.[12]
  - Baseline color coordinates (L, a, b\*) are measured with a colorimeter against a standard white background.
  - Specimens are subjected to aging conditions, which can include storage in water, saline, or dry air at various temperatures (e.g., 25°C or 60°C) for a set period (e.g., 4 weeks).[12]
  - Color coordinates are measured again after the aging period.
  - The total color change ( $\Delta E$ ) is calculated. A  $\Delta E$  value below 3.3 is often considered clinically acceptable and not perceptible to the human eye.[10]

## Discussion and Conclusion

The selection of an amine synergist has a profound impact on the final properties of photopolymerized resins.

- Efficiency and Mechanical Properties: Tertiary amines are essential for achieving high degrees of conversion and robust mechanical properties with Camphorquinone.[1] Studies consistently show that systems without an amine co-initiator exhibit poor or no polymerization.[7][8] The addition of a third component, such as an iodonium salt (e.g., BPI, OPPI), can further enhance the degree of conversion, often resulting in the highest polymerization efficiency.[8][12]
- Concentration Effects: The performance of the CQ/amine system is highly dependent on the concentration and ratio of its components.[13] Increasing the initiator concentration generally improves conversion and mechanical properties up to a certain threshold, beyond which no further benefit is observed.[13][14] In fact, excessive CQ can impair light penetration and lead to yellowing.[6][13] Higher amine ratios tend to improve polymer properties but can also increase the tendency for yellowing.[15][16]
- Color Stability: A significant drawback of amine synergists is their propensity to oxidize, leading to discoloration and yellowing of the final product over time.[3][6] This is a critical

consideration for aesthetic applications like dental restorations. Systems that can reduce the required amine concentration, for instance through the inclusion of an iodonium salt, have demonstrated improved color stability.[12]

In conclusion, while the traditional Camphorquinone/amine system remains a reliable and effective combination for photopolymerization, its performance can be tailored and enhanced through the careful selection of the amine synergist and its concentration.[10] For applications demanding the highest degree of conversion and mechanical strength, ternary systems including an iodonium salt are highly effective. For aesthetic applications, balancing polymerization efficiency with the need for long-term color stability is paramount, requiring careful optimization of the initiator-synergist ratio. Researchers and developers must weigh these factors based on the specific performance requirements of their intended application.

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